

A Guide to the Spectroscopic Characterization of 2-(Propylthio)aniline

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Compound of Interest

Compound Name: 2-(Propylthio)aniline

CAS No.: 79792-95-3

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Introduction: Elucidating the Molecular Architecture of 2-(Propylthio)aniline

In the landscape of pharmaceutical and materials science, the precise structural confirmation of novel or synthesized molecules is a cornerstone of robust research and development. **2-(Propylthio)aniline**, also known as 2-aminophenyl propyl sulfide, is an aromatic compound featuring a primary amine and a propyl thioether substituent ortho to each other on a benzene ring. This substitution pattern imparts specific chemical properties that are of interest in the synthesis of more complex molecules, including potential pharmaceutical agents and functional materials. The electronic interplay between the electron-donating amine group and the sulfur-containing moiety significantly influences the molecule's reactivity, conformation, and biological activity.

A definitive characterization of **2-(Propylthio)aniline** is not merely an academic exercise; it is a critical quality control step to ensure purity, confirm identity, and provide a reliable foundation for subsequent research. This guide provides an in-depth technical overview of the core spectroscopic techniques employed for the structural elucidation of this compound: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry

(MS). We will delve into the theoretical underpinnings of each technique, present standardized protocols for data acquisition, and offer expert interpretation of the expected spectral data.

While experimental spectra for **2-(Propylthio)aniline** are not widely available in public databases, this guide will leverage data from closely related analogs, such as 2-(methylthio)aniline and the parent aniline molecule, to provide a robust framework for understanding and predicting the spectral features of the target compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural determination of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and spatial relationships of magnetically active nuclei, primarily ^1H (proton) and ^{13}C (carbon-13).

Expertise & Experience: The Rationale Behind NMR Analysis

For a molecule like **2-(Propylthio)aniline**, both ^1H and ^{13}C NMR are indispensable. ^1H NMR will allow us to:

- Confirm the presence and integration of all proton-containing functional groups: the aromatic protons, the amine ($-\text{NH}_2$) protons, and the three distinct sets of protons in the propyl group ($-\text{CH}_2-\text{CH}_2-\text{CH}_3$).
- Determine the substitution pattern on the aromatic ring through the analysis of chemical shifts and spin-spin coupling patterns of the aromatic protons.
- Verify the connectivity of the propyl chain via the coupling patterns observed in the aliphatic region.

^{13}C NMR complements this by:

- Identifying the number of unique carbon environments in the molecule.

- Providing information about the electronic nature of the aromatic ring carbons, which are influenced by the electron-donating amine and the thioether group.

¹H NMR Spectroscopy

Expected ¹H NMR Data

The chemical shifts in ¹H NMR are highly sensitive to the local electronic environment. For **2-(Propylthio)aniline**, we can predict the following signals. For comparative purposes, the experimental data for the closely related 2-(methylthio)aniline is provided.

Proton Assignment (2-(Propylthio)aniline)	Expected Chemical Shift (δ, ppm)	Expected Multiplicity	Expected Integration	¹ H NMR Data for 2-(Methylthio)aniline (CDCl ₃)
Propyl -CH ₃	~1.0	Triplet (t)	3H	N/A
Propyl -CH ₂ -	~1.6	Sextet	2H	N/A
S-CH ₂ -	~2.8	Triplet (t)	2H	2.44 ppm (s, 3H)
-NH ₂	~3.5 - 4.5 (broad)	Singlet (s, broad)	2H	4.09 ppm (s, broad, 2H)
Aromatic H (H6)	~6.7	Doublet of doublets (dd)	1H	6.72 ppm (dd, 1H)
Aromatic H (H4)	~6.8	Triplet of doublets (td)	1H	6.79 ppm (td, 1H)
Aromatic H (H5)	~7.2	Triplet of doublets (td)	1H	7.21 ppm (td, 1H)
Aromatic H (H3)	~7.3	Doublet of doublets (dd)	1H	7.29 ppm (dd, 1H)

Note: Chemical shifts are referenced to tetramethylsilane (TMS) at 0 ppm. The exact chemical shifts for **2-(Propylthio)aniline** may vary depending on the solvent and concentration.

Interpretation:

- The propyl group is expected to show a classic triplet-sextet-triplet pattern. The terminal methyl group protons are split by the adjacent methylene protons into a triplet. The central methylene protons are split by both the methyl and the S-methylene protons, likely resulting in a sextet. The S-methylene protons are split by the adjacent methylene protons into a triplet.
- The amine protons typically appear as a broad singlet due to quadrupole broadening and hydrogen exchange. Its chemical shift can be highly variable.
- The aromatic protons will exhibit a complex splitting pattern due to their ortho, meta, and para couplings. The electron-donating amine and thioether groups will shield the aromatic protons, causing them to appear at relatively upfield chemical shifts compared to benzene (7.34 ppm).

¹³C NMR Spectroscopy

Expected ¹³C NMR Data

Carbon Assignment (2-(Propylthio)aniline)	Expected Chemical Shift (δ, ppm)	¹³ C NMR Data for 2-(Methylthio)aniline (CDCl ₃)
Propyl -CH ₃	~13	N/A
Propyl -CH ₂ -	~23	N/A
S-CH ₂ -	~35	18.0
C3	~115	115.1
C5	~118	118.3
C6	~121	121.5
C1 (C-S)	~127	127.3
C4	~130	130.1
C2 (C-NH ₂)	~148	148.1

Note: The assignments for the aromatic carbons are predictive and would require 2D NMR experiments (like HSQC and HMBC) for definitive confirmation.

Interpretation:

- The spectrum should display nine distinct signals, corresponding to the nine unique carbon atoms in the molecule.
- The aliphatic carbons of the propyl group will appear in the upfield region (10-40 ppm).
- The aromatic carbons will appear in the downfield region (110-150 ppm). The carbon atom attached to the highly electronegative nitrogen atom (C2) is expected to be the most downfield of the aromatic carbons. The carbon attached to the sulfur atom (C1) will also be significantly shifted.

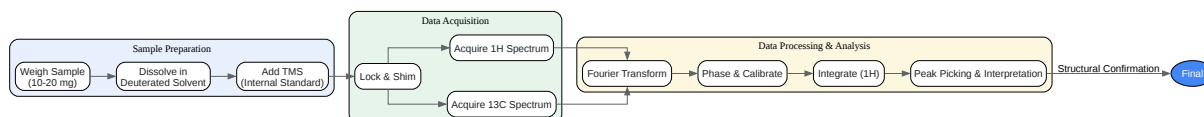
Experimental Protocol: NMR Data Acquisition

A self-validating protocol ensures that the acquired data is reliable and reproducible.

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **2-(Propylthio)aniline**.
 - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube. The choice of solvent is critical as it can influence chemical shifts. CDCl₃ is a good first choice for many organic molecules.
 - Add a small amount of an internal standard, typically tetramethylsilane (TMS), for accurate chemical shift referencing (0 ppm).
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the solvent. This step is crucial for maintaining a stable magnetic field.
 - Shim the magnetic field to achieve maximum homogeneity, which results in sharp, well-resolved peaks. A good shim will be validated by a narrow half-height width of the solvent or TMS peak.

- ^1H NMR Acquisition:
 - Acquire a standard ^1H NMR spectrum using a 90° pulse angle.
 - Ensure the spectral width encompasses all expected proton signals (typically 0-12 ppm).
 - Set the number of scans to achieve an adequate signal-to-noise ratio ($\text{S/N} > 100:1$ for major peaks).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum. This removes C-H coupling, simplifying the spectrum to single lines for each unique carbon.
 - Use a wider spectral width (typically 0-220 ppm).
 - A greater number of scans will be required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift axis using the TMS signal (0 ppm).
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.

Visualization: NMR Workflow



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Caption: Workflow for NMR-based structural elucidation.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and reliable technique for identifying the functional groups present in a molecule. It is based on the principle that molecular bonds vibrate at specific frequencies when they absorb infrared radiation.

Expertise & Experience: The Diagnostic Power of IR

For **2-(Propylthio)aniline**, IR spectroscopy serves as a quick confirmation of key structural features:

- **N-H Bonds:** The presence of the primary amine group will be evident from characteristic stretching vibrations.
- **C-H Bonds:** We can distinguish between aromatic (sp^2) and aliphatic (sp^3) C-H bonds.
- **C=C Bonds:** Aromatic ring stretching vibrations provide evidence for the benzene ring.
- **C-N and C-S Bonds:** While these are in the fingerprint region and can be complex, their presence is expected.

Expected IR Absorption Bands

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity	Notes
N-H Stretch (Amine)	3300 - 3500	Medium	Primary amines show two bands (symmetric and asymmetric stretch).
Aromatic C-H Stretch	3000 - 3100	Medium to Weak	Characteristic of sp ² C-H bonds.
Aliphatic C-H Stretch	2850 - 3000	Medium to Strong	Characteristic of sp ³ C-H bonds in the propyl group.
Aromatic C=C Stretch	1500 - 1600	Medium to Strong	Typically appear as a pair of sharp bands.
N-H Bend (Amine)	1580 - 1650	Medium to Strong	Scissoring vibration of the -NH ₂ group.
C-N Stretch	1250 - 1350	Medium	Aromatic amine C-N stretching.
C-S Stretch	600 - 800	Weak to Medium	Thioether C-S stretching vibration.
Aromatic C-H Bend	730 - 770	Strong	Out-of-plane bending, indicative of ortho-disubstitution.

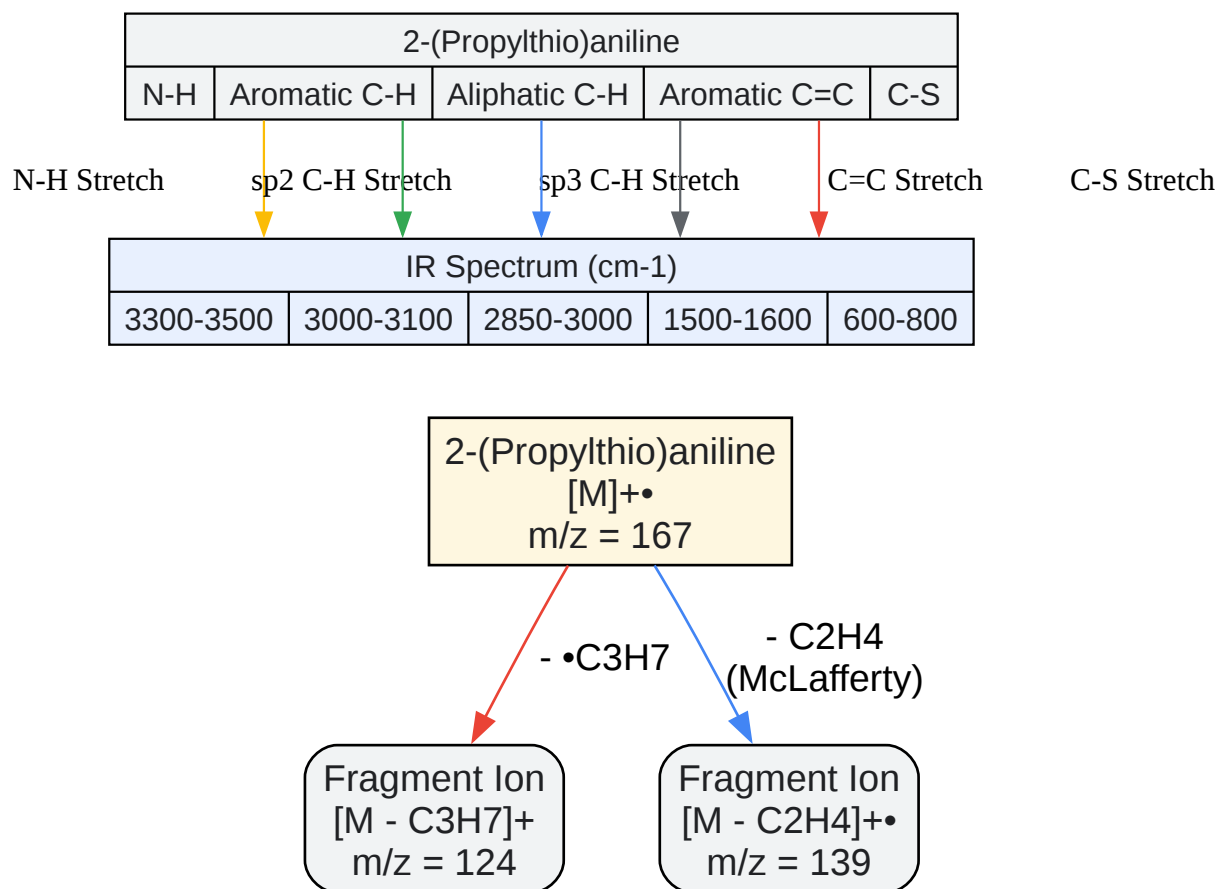
Note: The NIST WebBook provides a reference spectrum for aniline which shows the characteristic N-H stretches around 3350-3430 cm⁻¹ and the aromatic C=C stretches around 1600 cm⁻¹.[\[1\]](#)

Experimental Protocol: IR Data Acquisition (ATR-FTIR)

Attenuated Total Reflectance (ATR) is a common sampling technique that requires minimal sample preparation.

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal. This is a critical self-validating step, as the background is subtracted from the sample spectrum to remove atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- Sample Application:
 - Place a small amount (a few milligrams) of the solid **2-(Propylthio)aniline** sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
 - The data is collected over the mid-IR range, typically 4000 to 400 cm^{-1} .
- Data Processing:
 - The software automatically performs a background subtraction.
 - Identify and label the major absorption peaks.

Visualization: Key IR Absorptions



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Sources

- 1. 2-(Phenylthio)aniline(1134-94-7) ¹³C NMR spectrum [chemicalbook.com]
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